

An In-depth Technical Guide to N,N-Dimethylformamide Diisopropyl Acetal

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Compound of Interest

Compound Name: *N,N-Dimethylformamide diisopropyl acetal*

Cat. No.: B091547

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For Researchers, Scientists, and Drug Development Professionals

N,N-Dimethylformamide diisopropyl acetal (DMF-diisopropyl acetal) is a versatile reagent in organic synthesis, offering unique steric and electronic properties compared to its more common dimethyl and diethyl counterparts.^[1] This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and applications, with a focus on its relevance to drug development and complex molecule synthesis.

Physical and Chemical Properties

DMF-diisopropyl acetal is a colorless liquid with an amine-like odor.^[1] It is sensitive to moisture and should be stored under an inert atmosphere to prevent decomposition.^[1]

Table 1: Physical Properties of **N,N-Dimethylformamide Diisopropyl Acetal**

Property	Value	Reference
Molecular Formula	C ₉ H ₂₁ NO ₂	[1][2][3]
Molecular Weight	175.27 g/mol	[1][2][3]
Boiling Point	79-80 °C at 60 mmHg	[1][2][4]
Density	0.838 g/mL at 25 °C	[1][2][4]
Refractive Index (n _{20/D})	1.401	[1]
Flash Point	25 °C (77 °F) - closed cup	
Form	Liquid	

Table 2: Identification and Chemical Structure

Identifier	Value
CAS Number	18503-89-4
EC Number	242-386-5
Linear Formula	(CH ₃) ₂ NCH[OCH(CH ₃) ₂] ₂
SMILES String	CC(C)OC(OC(C)C)N(C)C
InChI Key	XOZZATXWQMOVHL-UHFFFAOYSA-N

Chemical Reactivity and Applications

DMF-diisopropyl acetal exhibits dual reactivity, primarily functioning as a potent alkylating and formylating agent.[1] Its electrophilic central carbon atom and nucleophilic nitrogen atom enable a wide range of chemical transformations.[1]

Key Chemical Properties:

- **Alkylating Agent:** It readily reacts with acidic protons in functional groups such as carboxylic acids, phenols, and thiols to yield esters, ethers, and thioethers, respectively. These reactions often proceed under mild and neutral conditions.[1]

- **Formylating Agent:** As a C1 synthon, it is invaluable for introducing a single carbon unit into a molecule.^[1] This is particularly useful in the construction of heterocyclic rings by reacting with bifunctional nucleophiles to form five- or six-membered rings like pyrimidines, pyridines, and pyrazoles.^[1]
- **Protecting Group Reagent:** It is effective for the protection of 1,2- and 1,3-diols, forming stable cyclic acetals (2-(dimethylamino)-1,3-dioxolanes or -dioxanes).^[1] The resulting amidine functionality can be cleaved under specific conditions, offering an advantage in multi-step syntheses.^[1]

The diisopropyl group's steric hindrance, compared to smaller alkyl groups, can offer enhanced selectivity in certain synthetic scenarios.^[1]

Applications in Drug Development and Organic Synthesis:

- **Heterocyclic Synthesis:** Its ability to act as a one-carbon building block is extensively used in synthesizing a wide array of heterocyclic compounds, which are core structures in many pharmaceuticals.^{[1][5]}
- **Esterification and Etherification:** The mild reaction conditions make it suitable for late-stage functionalization of complex molecules in drug discovery, where harsh conditions could decompose sensitive functionalities.^[1]
- **Quantification of Analytes:** It has been utilized in the derivatization of cocaine and its metabolite, benzoylecgonine, for quantification from urine matrices, highlighting its utility in analytical chemistry.^{[2][4]}

Experimental Protocols

Synthesis of N,N-Dimethylformamide Diisopropyl Acetal

A common laboratory-scale synthesis involves the direct reaction of N,N-dimethylformamide (DMF) with isopropanol.^[1]

Methodology:

- Combine N,N-dimethylformamide with an excess of isopropanol (typically 2.2 equivalents) in a reaction vessel.^[1]

- Add a catalytic amount of sulfuric acid.[\[1\]](#)
- Reflux the mixture at approximately 82–85°C for 6–12 hours under an inert atmosphere (e.g., nitrogen or argon).[\[1\]](#)
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, the product can be isolated and purified by distillation under reduced pressure.[\[6\]](#)[\[7\]](#)

Optimization of reaction parameters such as temperature, time, and reactant molar ratios is crucial for maximizing yield and purity.[\[1\]](#) For instance, in analogous syntheses, adjusting the temperature has been shown to significantly impact the yield.[\[1\]](#)

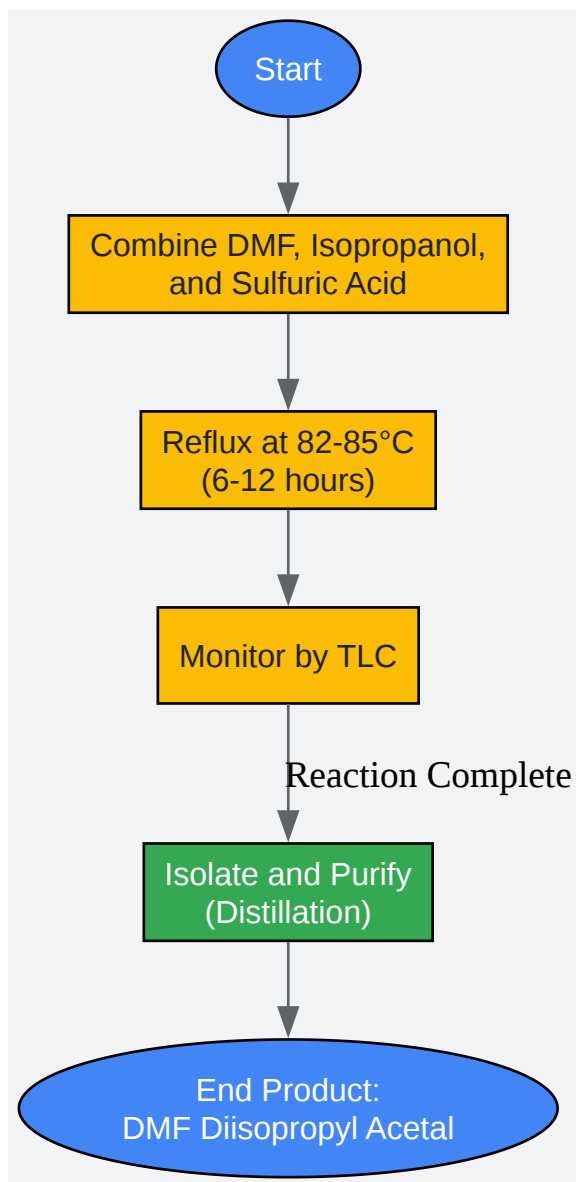
Another synthetic route involves a transacetalization reaction, where a different DMF dialkyl acetal is reacted with isopropanol.[\[1\]](#)

Visualizations

Chemical Structure and Reactivity

Caption: Reactivity pathways of DMF diisopropyl acetal.

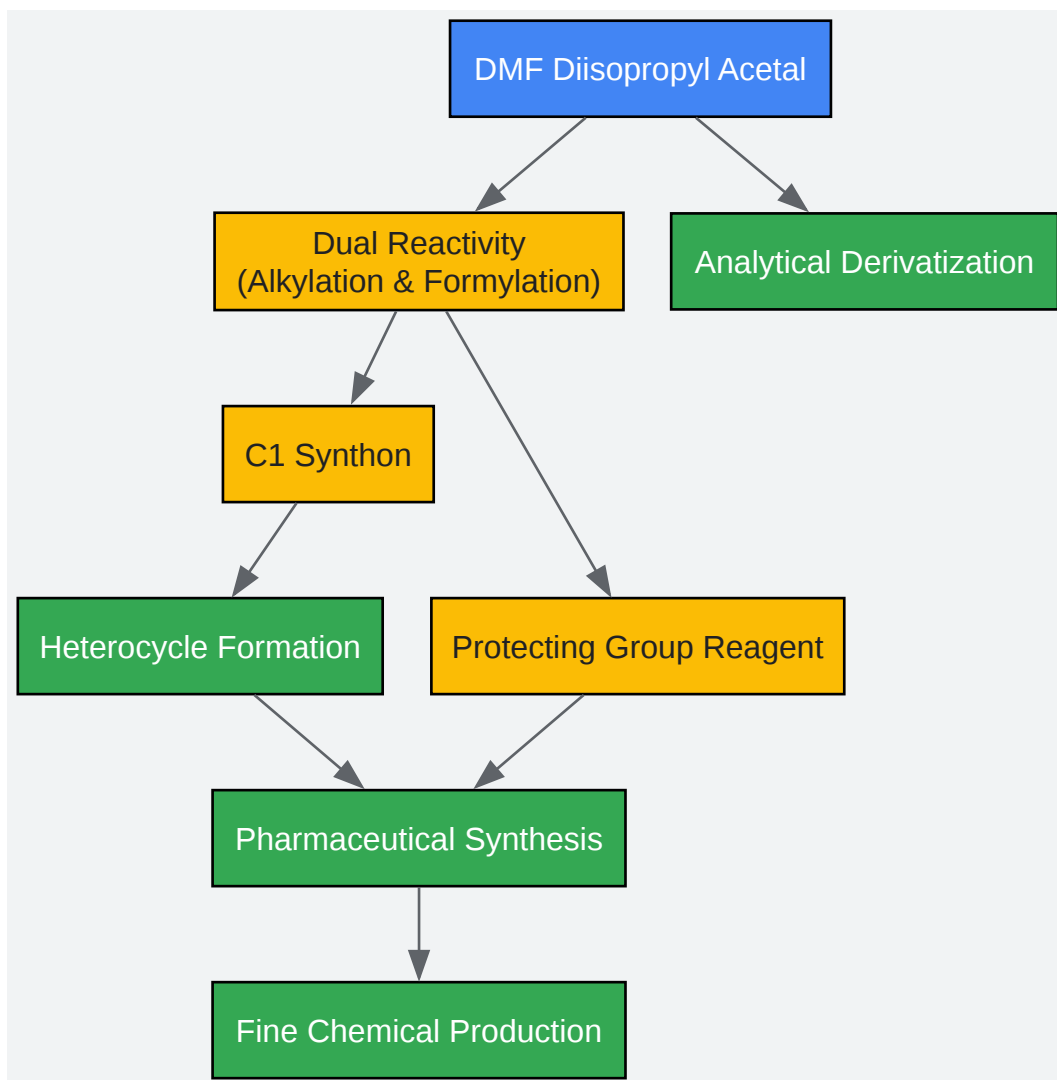
Experimental Workflow: Synthesis



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Caption: Laboratory synthesis workflow for DMF diisopropyl acetal.

Logical Relationships in Applications



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Caption: Application pathways derived from core properties.

Safety and Handling

N,N-Dimethylformamide diisopropyl acetal is a flammable liquid and vapor.[8] It can cause skin and serious eye irritation, and may cause respiratory irritation.[8]

Handling Precautions:

- Keep away from heat, sparks, open flames, and hot surfaces.[8]
- Use in a well-ventilated area or outdoors.[8]

- Wear protective gloves, clothing, eye protection, and face protection.[8]
- Ground and bond container and receiving equipment to prevent static discharge.[8]
- Keep the container tightly closed.[8]

In case of exposure, it is crucial to seek fresh air if inhaled, rinse skin or eyes with water, and seek medical attention.[8] For disposal, consult local regulations and consider a licensed chemical destruction plant.[9]

This technical guide provides a foundational understanding of **N,N-dimethylformamide diisopropyl acetal** for professionals in research and development. Its unique properties make it a valuable tool in the synthesis of complex organic molecules, including active pharmaceutical ingredients.

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